

A Researcher's Comprehensive Guide to 2-Ethylphenyl Isocyanate: From Procurement to Application

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Ethylphenyl isocyanate**

Cat. No.: **B1583986**

[Get Quote](#)

This technical guide serves as an essential resource for researchers, scientists, and drug development professionals on the commercial availability and practical application of **2-Ethylphenyl isocyanate**. This document provides a thorough overview of procurement strategies, quality control, safe handling protocols, and relevant applications, ensuring a foundation of scientific integrity and operational excellence.

Commercial Sourcing and Availability

2-Ethylphenyl isocyanate is a specialty reagent primarily available through established chemical suppliers catering to the research and development sector. It is not typically produced in bulk commodity quantities, making supplier selection and lead-time considerations critical for experimental planning.

Key Commercial Suppliers:

Several reputable suppliers consistently list **2-Ethylphenyl isocyanate** in their product catalogs. These include:

- Thermo Fisher Scientific (Alfa Aesar): Offers various purities, such as 97% and 99%, and provides essential documentation like Safety Data Sheets (SDS).[\[1\]](#)[\[2\]](#)
- Sigma-Aldrich (Merck): A comprehensive supplier of research chemicals, often providing detailed technical information and ensuring high-quality standards.

- BLDpharm: Lists a variety of isocyanates and isothiocyanates, indicating a specialization in this class of compounds.[3]
- ChemicalBook: Acts as a directory for various manufacturers and suppliers, which can be useful for finding alternative sources.[4]

It is advisable to inquire about stock availability and lead times, as these can vary. For larger scale or cGMP requirements, custom synthesis may be a more suitable option, offered by companies such as Prasanna Bio Molecules.[5]

Table 1: Representative Commercial Offerings of **2-Ethylphenyl Isocyanate**

Supplier	Purity	Available Quantities
Thermo Fisher Scientific	97%	1 g, 25 g[1]
Thermo Fisher Scientific	99%	5 g[2]

Quality Control and Specifications

Ensuring the quality of **2-Ethylphenyl isocyanate** is paramount for the success of synthetic endeavors. The primary concern is the presence of impurities that can interfere with reactions, such as hydrolyzed byproducts.

Key Quality Parameters:

- Purity: Typically offered at $\geq 97\%$ or $\geq 99\%$ purity. The choice of purity grade should be dictated by the sensitivity of the intended application.
- Identity Confirmation: The chemical structure should be confirmed using analytical techniques. PubChem provides comprehensive data, including IUPAC name (1-ethyl-2-isocyanatobenzene), molecular formula (C₉H₉NO), and spectral information.[6]
- Appearance: It is generally a liquid.[5]

Recommended Analytical Methods for Quality Verification:

- FTIR Spectroscopy: To confirm the presence of the characteristic isocyanate (-N=C=O) stretching band around 2250-2270 cm⁻¹.
- NMR Spectroscopy (¹H and ¹³C): To verify the overall structure and identify any organic impurities.
- GC-MS: To determine the purity and identify any volatile contaminants.

Safe Handling and Storage Protocols

Isocyanates are a class of reactive compounds that require strict adherence to safety protocols due to their potential health hazards.

Health and Safety Information:

- Hazards: **2-Ethylphenyl isocyanate** is harmful if swallowed, in contact with skin, or inhaled. It can cause skin and serious eye irritation, as well as respiratory irritation.[1][6] Some isocyanates may also cause allergy or asthma symptoms or breathing difficulties if inhaled. [2]
- Personal Protective Equipment (PPE): Always wear protective gloves, clothing, and eye/face protection.[1][7] In case of inadequate ventilation, respiratory protection is necessary.[7]
- Handling Environment: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7][8] Ensure that eyewash stations and safety showers are readily accessible.[8][9]

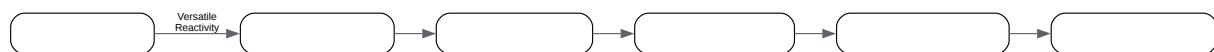
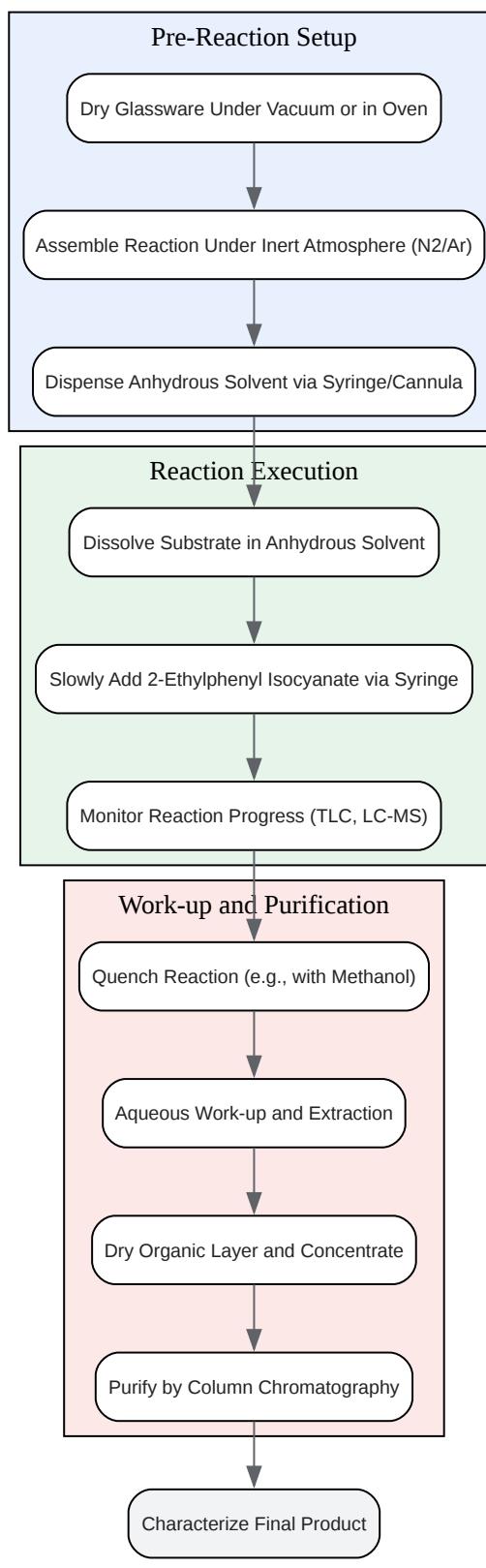
Storage Recommendations:

- Conditions: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[8] The recommended storage temperature is often refrigerated (2-8 °C).
- Incompatible Materials: Keep away from water, bases, and strong oxidizers, as isocyanates can react violently with water, producing carbon dioxide gas and potentially leading to a dangerous pressure buildup in sealed containers.[10]
- Inert Atmosphere: For long-term storage and to maintain purity, it is advisable to store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from moisture.

Experimental Workflow: A Step-by-Step Guide

The following provides a generalized workflow for a typical reaction involving **2-Ethylphenyl isocyanate**. Specific reaction conditions will vary based on the substrate and desired product.

Diagram 1: Experimental Workflow for Utilizing **2-Ethylphenyl Isocyanate**



[Click to download full resolution via product page](#)

Caption: The role of **2-Ethylphenyl isocyanate** as a starting material in a drug discovery cascade.

References

- Covestro. (n.d.). SAFETY DATA SHEET.
- Tradeindia. (n.d.). 2-Phenyl Ethyl Isocyanate - Industrial Grade Liquid 99% Purity.
- National Center for Biotechnology Information. (n.d.). **2-Ethylphenyl isocyanate**. PubChem Compound Database.
- MySkinRecipes. (n.d.). 2-Ethylphenyl isothiocyanate.
- Huntsman Building Solutions. (2021, July 27). Isocyanate Component A.
- Transports Canada. (2022, August 11). Isocyanates – A family of chemicals.
- National Center for Biotechnology Information. (2022, February 12). Are natural-based isothiocyanate derivatives alternative antioxidant additives used in petrochemical products?. PMC.
- Google Patents. (n.d.). CN101780066B - Usage of isothiocyanate in preparing medicine for preventing from tumor invasion and metastasis.
- ResearchGate. (n.d.). Isothiocyanate Synthetic Analogs: Biological Activities, Structure-Activity Relationships and Synthetic Strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Ethylphenyl isocyanate, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 2-Ethylphenyl isocyanate, 99% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. (Isocyanates and Isothiocyanates) | BLDpharm [bldpharm.com]
- 4. 2-ETHYLPHENYL ISOCYANATE price, buy 2-ETHYLPHENYL ISOCYANATE - chemicalbook [chemicalbook.com]

- 5. 2-phenyl Ethyl Isocyanate - Industrial Grade Liquid, 99% Purity | Mechanism-based Inhibitor Of Cytochrome P450 Enzymes, 12 Months Shelf Life, Efficient Reagent For Antimicrobial Synthesis at Best Price in Hyderabad | Prasanna Bio Molecules Pvt Ltd. [tradeindia.com]
- 6. 2-Ethylphenyl isocyanate | C9H9NO | CID 583486 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. [solutions.covestro.com](#) [solutions.covestro.com]
- 8. [fishersci.com](#) [fishersci.com]
- 9. [huntsmanbuildingsolutions.com](#) [huntsmanbuildingsolutions.com]
- 10. Isocyanates – A family of chemicals [tc.canada.ca]
- To cite this document: BenchChem. [A Researcher's Comprehensive Guide to 2-Ethylphenyl Isocyanate: From Procurement to Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583986#commercial-availability-of-2-ethylphenyl-isocyanate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com